

MOG peptide 35-55 solubility issues and use of DMSO

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Compound of Interest

Compound Name: *MOG peptide 35-55*

Cat. No.: *B15952585*

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MOG Peptide 35-55 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the use of Myelin Oligodendrocyte Glycoprotein (MOG) peptide 35-55, with a particular focus on solubility issues and the use of Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting lyophilized **MOG peptide 35-55**?

A1: The primary recommended solvent for **MOG peptide 35-55** is sterile, deionized water.^[1] Many suppliers suggest reconstituting the peptide to a stock concentration of 1-2 mg/mL.^[2] For peptides that are difficult to dissolve in aqueous solutions, 100% DMSO can be used to create a high-concentration stock solution, which can then be further diluted in an aqueous buffer.^[3]

Q2: I am having trouble dissolving the **MOG peptide 35-55** in water. What should I do?

A2: If you encounter solubility issues with water, sonication can help to prepare a homogenous solution.^[1] Gently warming the solution to 37°C for 10-15 minutes can also aid in dissolution.

For highly hydrophobic peptides, dissolving in a small amount of DMSO first and then slowly adding it to your aqueous buffer while vortexing is a common strategy.[3][4]

Q3: Can I dissolve **MOG peptide 35-55** directly in Phosphate-Buffered Saline (PBS)?

A3: It is generally not recommended to dissolve **MOG peptide 35-55** directly in PBS to make a concentrated stock solution, as PBS can sometimes reduce peptide solubility.[2] The best practice is to first create a stock solution in sterile water or DMSO and then dilute it to the final working concentration in PBS immediately before use.[2]

Q4: What are the recommended storage conditions for reconstituted **MOG peptide 35-55**?

A4: Once reconstituted, the **MOG peptide 35-55** solution should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at or below -20°C.[1]

Q5: What is the role of DMSO in **MOG peptide 35-55** experiments?

A5: DMSO is a powerful organic solvent used to dissolve hydrophobic peptides that have poor solubility in aqueous solutions.[3][4] It is particularly useful for preparing high-concentration stock solutions of **MOG peptide 35-55**. However, it is crucial to be aware of its potential effects on cell viability and function.

Q6: What is the maximum concentration of DMSO that can be used in cell culture assays?

A6: The final concentration of DMSO in cell culture should be kept as low as possible, ideally at or below 0.1%.[5][6] Most cell lines can tolerate up to 0.5% DMSO without significant cytotoxicity, while some may tolerate up to 1%.[4][5] Primary cells are generally more sensitive.[4] It is always recommended to perform a dose-response curve to determine the optimal DMSO concentration for your specific cell line and assay.[4]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
MOG peptide 35-55 does not dissolve completely in water.	The peptide may have hydrophobic regions, leading to poor aqueous solubility.	1. Sonication: Use a sonicator bath for 10-15 minutes to aid dissolution. ^[1] 2. Gentle Warming: Warm the vial at 37°C for 10-15 minutes.3. Use of DMSO: Dissolve the peptide in a small volume of 100% DMSO to create a stock solution, then slowly add it to your aqueous buffer with gentle vortexing. ^[4]
The peptide solution appears cloudy or shows precipitation after dilution in buffer.	The peptide has exceeded its solubility limit in the final buffer. This can happen when a DMSO stock is diluted too quickly into an aqueous buffer.	1. Slow Dilution: Add the DMSO stock solution dropwise to the aqueous buffer while continuously vortexing or stirring.2. Lower Final Concentration: Try preparing a more dilute final solution.3. Re-dissolve and Re-dilute: If precipitation is significant, consider lyophilizing the precipitated peptide and attempting to redissolve it using a different solvent or a slower dilution method.
Variability in Experimental Autoimmune Encephalomyelitis (EAE) disease course.	Incomplete dissolution or aggregation of the MOG peptide can lead to inconsistent immunization and variable disease induction. Improper emulsification with Complete Freund's Adjuvant (CFA) is also a common cause.	1. Ensure Complete Solubilization: Follow the recommended reconstitution protocol carefully to ensure the peptide is fully dissolved before emulsification.2. Proper Emulsification Technique: Ensure a stable emulsion is formed with CFA by vigorously mixing or using a high-speed

homogenizer until a thick, white emulsion is formed that does not disperse when a drop is added to water.

Low or inconsistent T-cell proliferation in in-vitro assays.

1. Peptide Degradation: Repeated freeze-thaw cycles of the stock solution can degrade the peptide. 2. DMSO Cytotoxicity: The final concentration of DMSO in the cell culture may be too high, inhibiting T-cell function.^{[7][8]}

1. Aliquot Stock Solutions: Prepare single-use aliquots of the reconstituted peptide to avoid freeze-thaw cycles.^[1] 2. Minimize Final DMSO Concentration: Ensure the final DMSO concentration in your cell culture medium is below the toxic threshold for your cells (ideally $\leq 0.1\%$).^{[5][6]} 3. Include a DMSO Vehicle Control: Always include a control group with the same final concentration of DMSO without the peptide to assess the solvent's effect on your cells.^[5]

Quantitative Data: Effects of DMSO on T-Cell Function

The use of DMSO as a solvent can impact T-cell function. It is crucial to maintain the final DMSO concentration at a minimum in in-vitro assays. Below is a summary of the reported effects of DMSO on human CD4+ T-cells.

DMSO Concentration	Effect on CD4+ T-Cell Activation Markers (CD69, CD25, CD154)	Effect on CD4+ T-Cell Proliferation	Effect on Cytokine Production
≥ 0.25%	Inhibition of surface marker expression.[7][9]	-	Inhibition of IL-4, IL-21, and IL-22 production.[7][9][10] IFN-γ production is largely unaffected.[7][9]
≥ 0.5%	Inhibition of surface marker expression.[7][9]	Inhibition of proliferation.[7][9]	Inhibition of IL-4, IL-21, and IL-22 production.[7][9][10] IFN-γ production is largely unaffected.[7][9]
1%	Significant inhibition of surface marker expression.[7][9]	Proliferation is abolished.[7][9]	Significant inhibition of IL-4, IL-21, and IL-22 production.[7][9][10] IFN-γ production is largely unaffected.[7][9]
2.5%	-	-	Reduced IL-2 production.[8]
5%	-	-	Substantial reduction in IFN-γ, TNF-α, and IL-2 production.[8]

Experimental Protocols

Protocol 1: Reconstitution of MOG Peptide 35-55

This protocol outlines the steps for reconstituting lyophilized **MOG peptide 35-55** using either water or DMSO.

- Preparation: Bring the lyophilized **MOG peptide 35-55** vial to room temperature before opening.
- Solvent Selection:
 - Aqueous Solution (Recommended for direct use in some assays or for EAE induction): Add the calculated volume of sterile, deionized water to the vial to achieve a stock concentration of 1-2 mg/mL.
 - DMSO Stock Solution (For peptides with low aqueous solubility): Add a small volume of 100% DMSO (e.g., 50-100 μ L) to the vial to completely dissolve the peptide, creating a high-concentration stock.
- Dissolution:
 - Gently vortex or pipette the solution to mix.
 - If the peptide does not fully dissolve, sonicate the vial for 10-15 minutes in a water bath sonicator.
- Dilution (if using a DMSO stock):
 - Slowly add the DMSO stock solution dropwise into the desired aqueous buffer (e.g., PBS) while continuously vortexing. This gradual dilution helps prevent peptide precipitation.
 - Ensure the final DMSO concentration in your working solution is as low as possible.
- Storage:
 - Aliquot the reconstituted peptide solution into single-use, low-protein-binding tubes.
 - Store the aliquots at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

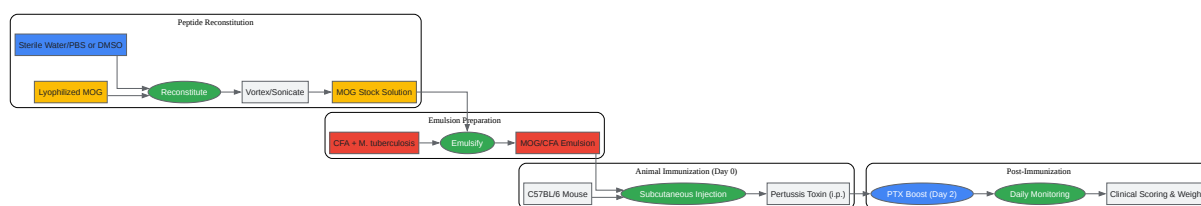
Protocol 2: Induction of Experimental Autoimmune Encephalomyelitis (EAE) in C57BL/6 Mice

This protocol provides a standard method for inducing EAE using **MOG peptide 35-55** in C57BL/6 mice.

- Peptide Emulsion Preparation:
 - Reconstitute **MOG peptide 35-55** in sterile PBS or saline to a final concentration of 2 mg/mL.
 - Prepare Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37Ra at a concentration of 4 mg/mL.
 - In a sterile glass syringe, draw up equal volumes of the MOG peptide solution and the CFA solution.
 - Connect the MOG/CFA syringe to another sterile glass syringe via a 3-way stopcock.
 - Forcefully pass the mixture back and forth between the two syringes for at least 10 minutes until a stable, thick, white emulsion is formed.
 - To test for a stable emulsion, place a drop of the mixture onto the surface of cold water. A stable emulsion will remain as a tight droplet and will not disperse.
- Immunization (Day 0):
 - Anesthetize female C57BL/6 mice (8-12 weeks old).
 - Inject 100 μ L of the MOG/CFA emulsion subcutaneously into two sites on the flanks of each mouse (total volume of 200 μ L per mouse).
 - Administer 200 ng of Pertussis Toxin (PTX) in 100 μ L of PBS via intraperitoneal (i.p.) injection.
- Second Pertussis Toxin Injection (Day 2):
 - Administer a second dose of 200 ng of PTX in 100 μ L of PBS via i.p. injection.
- Monitoring:

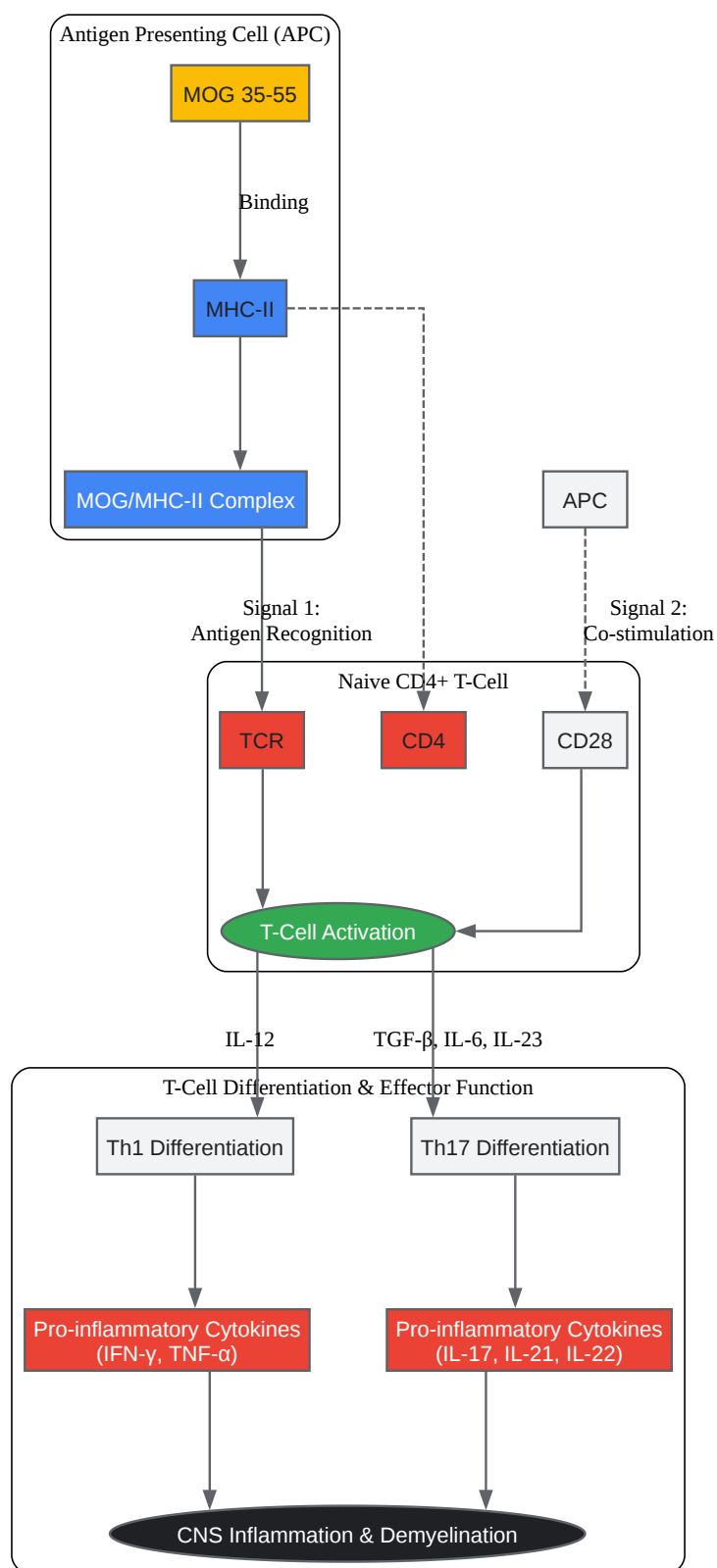
- Monitor the mice daily for clinical signs of EAE and record their body weight, starting from day 7 post-immunization.
- Clinical scoring is typically based on a 0-5 scale, assessing tail and limb paralysis.

Visualizations



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Caption: Experimental workflow for inducing EAE with **MOG peptide 35-55**.



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